

Application Notes and Protocols for ULTREZ™ 10 in Ophthalmic Delivery Systems

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ULTREZ 10
CAS No.: 195739-91-4
Cat. No.: B1181463

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of ULTREZ™ 10, a carbomer-type polymer, in the development of ophthalmic drug delivery systems. Detailed protocols for formulation preparation, characterization, and performance testing are provided to guide researchers in utilizing this versatile excipient for creating effective and stable ocular formulations.

Introduction to ULTREZ™ 10 in Ophthalmic Formulations

ULTREZ™ 10 is a high molecular weight, cross-linked polyacrylic acid polymer.[1][2][3][4] In ophthalmology, it is a preferred excipient due to its ability to form clear, viscous gels at low concentrations, enhancing the residence time of formulations on the ocular surface and improving drug bioavailability.[5][6][7] Its key properties relevant to ophthalmic delivery systems include:

- **Rheology Modification:** ULTREZ™ 10 imparts high viscosity to aqueous solutions, which is crucial for prolonging contact time with the eye.[4][5] The polymer exhibits pseudoplastic (shear-thinning) behavior, meaning the viscosity decreases under the shear stress of blinking, improving comfort upon instillation, and increases at rest to ensure retention.[1][8]
- **Mucoadhesion:** The carboxylic acid groups in the polymer chain allow for hydrogen bonding with the mucin layer of the tear film, leading to strong mucoadhesive properties.[5][9] This adhesion further extends the duration the formulation remains on the eye's surface.
- **Sustained Drug Release:** The gel matrix formed by ULTREZ™ 10 can act as a reservoir for the incorporated active pharmaceutical ingredient (API), providing a sustained release profile.[10]
- **Optical Clarity:** Formulations prepared with ULTREZ™ 10 can be highly transparent, which is a critical requirement for ophthalmic products to avoid blurred vision.[3][11]
- **Safety and Biocompatibility:** Carbomers like ULTREZ™ 10 have a long history of safe use in ophthalmic preparations and are known for their low irritation potential.[2]

Formulation Development of ULTREZ™ 10

Ophthalmic Gels

General Formulation Protocol

This protocol outlines the basic steps for preparing a simple ULTREZ™ 10 ophthalmic gel. The concentration of ULTREZ™ 10 can be varied, typically ranging from 0.1% to 0.5% w/w, to achieve the desired viscosity.[12]

Materials:

- ULTREZ™ 10 NF polymer
- Purified water
- Neutralizing agent (e.g., 0.1 N Sodium Hydroxide, Triethanolamine)
- Isotonicity agent (e.g., Mannitol, Sodium Chloride)[11]

- Preservative (if for multi-dose use)
- Active Pharmaceutical Ingredient (API)

Equipment:

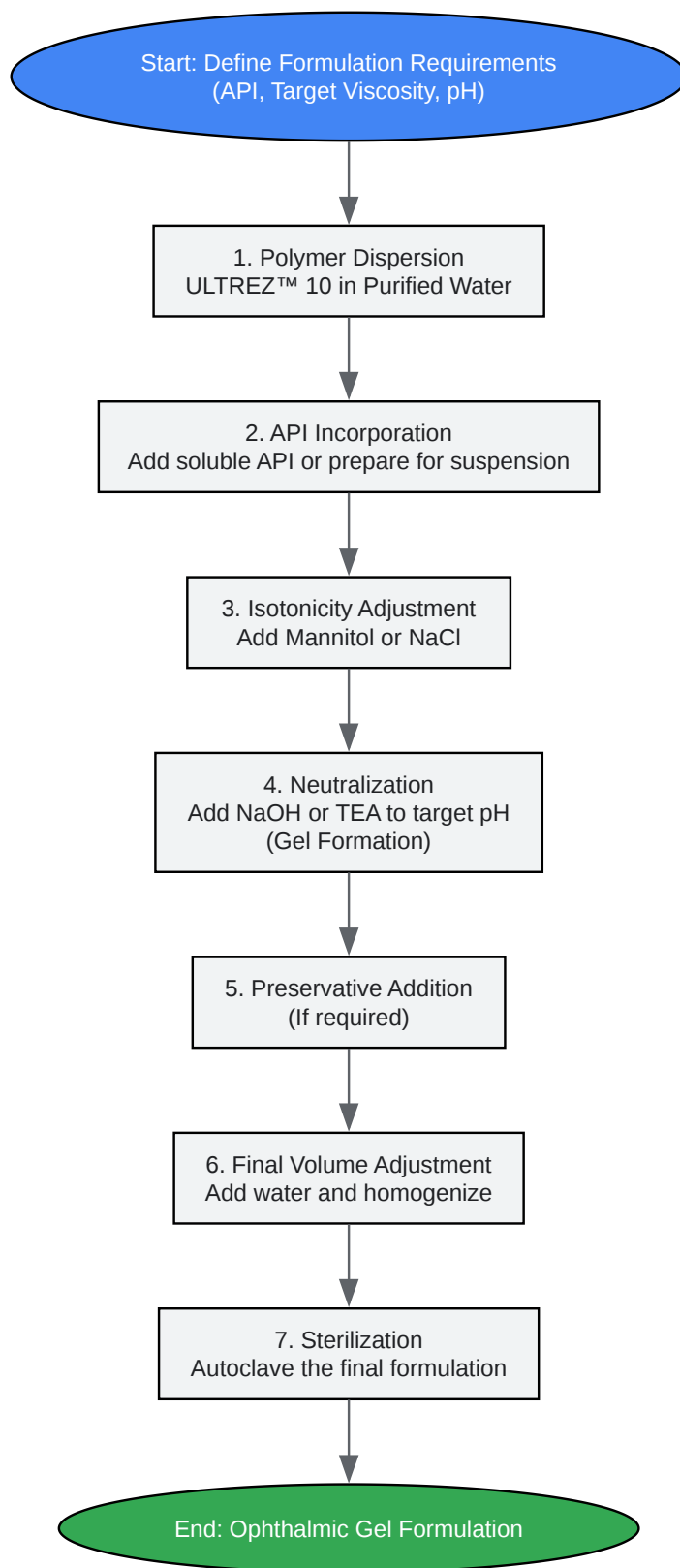
- Analytical balance
- pH meter
- Overhead stirrer or magnetic stirrer
- Beakers and other standard laboratory glassware
- Autoclave for sterilization

Protocol:

- Dispersion: Slowly sprinkle the required amount of ULTREZ™ 10 powder into a vortex of vigorously stirred purified water. Continue stirring until the polymer is fully dispersed and hydrated. Avoid clumping.
- API Incorporation: If the API is water-soluble, dissolve it in a separate portion of purified water and then add it to the polymer dispersion. If the API is not water-soluble, it may need to be incorporated as a suspension after the gel is formed.
- Isotonicity Adjustment: Dissolve the isotonicity agent in the dispersion. Ophthalmic solutions should be isotonic with tear fluid (approximately 280-320 mOsm/kg).[\[13\]](#)
- Neutralization: While continuously stirring, slowly add the neutralizing agent dropwise to the dispersion. This will cause the polymer to uncoil and the viscosity to increase, forming a gel. Monitor the pH and adjust it to the desired range for ophthalmic formulations (typically pH 6.8-7.4).[\[8\]](#)
- Preservative Addition: If required, add the preservative at this stage.
- Final Volume Adjustment: Add purified water to reach the final target volume and stir until a homogenous gel is formed.

- Sterilization: Sterilize the final formulation, for example, by autoclaving. Note that the viscosity of the gel may decrease after autoclaving, so this should be accounted for during formulation development.[\[11\]](#)

Experimental Workflow for Formulation



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Workflow for preparing an ULTREZ™ 10 ophthalmic gel.

Characterization of ULTREZ™ 10 Ophthalmic Gels

Viscosity Measurement

Objective: To determine the rheological properties of the formulated gel, which are critical for its performance.

Equipment: Rotational viscometer or rheometer (e.g., Brookfield viscometer, cone and plate rheometer).

Protocol:

- Place a suitable amount of the gel sample in the viscometer cup.
- Allow the sample to equilibrate to a controlled temperature (e.g., 25°C or 34°C to simulate ocular surface temperature).
- Measure the viscosity at various shear rates (e.g., ranging from 0.1 to 100 s⁻¹) to characterize the shear-thinning behavior.
- For a simple viscosity check, a single point measurement can be taken at a specific shear rate.
- Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).

Quantitative Data on Viscosity

The viscosity of Carbopol gels is influenced by the polymer concentration and the pH of the formulation.

Carbopol Concentration (% w/w)	pH	Viscosity (cP) at low shear rate	Reference
0.1 - 0.5	4.0 - 7.0	Varies significantly with pH and concentration	[14]
0.5	6.0	~6000	[8]
1.0	6.0	~12000	[8]
2.0	6.0	~20000	[8]
3.0	6.0	>20000	[8]

Note: Viscosity values are approximate and can vary based on the specific formulation and measurement conditions.

In Vitro Drug Release Testing

Objective: To evaluate the rate and extent of drug release from the ophthalmic gel.

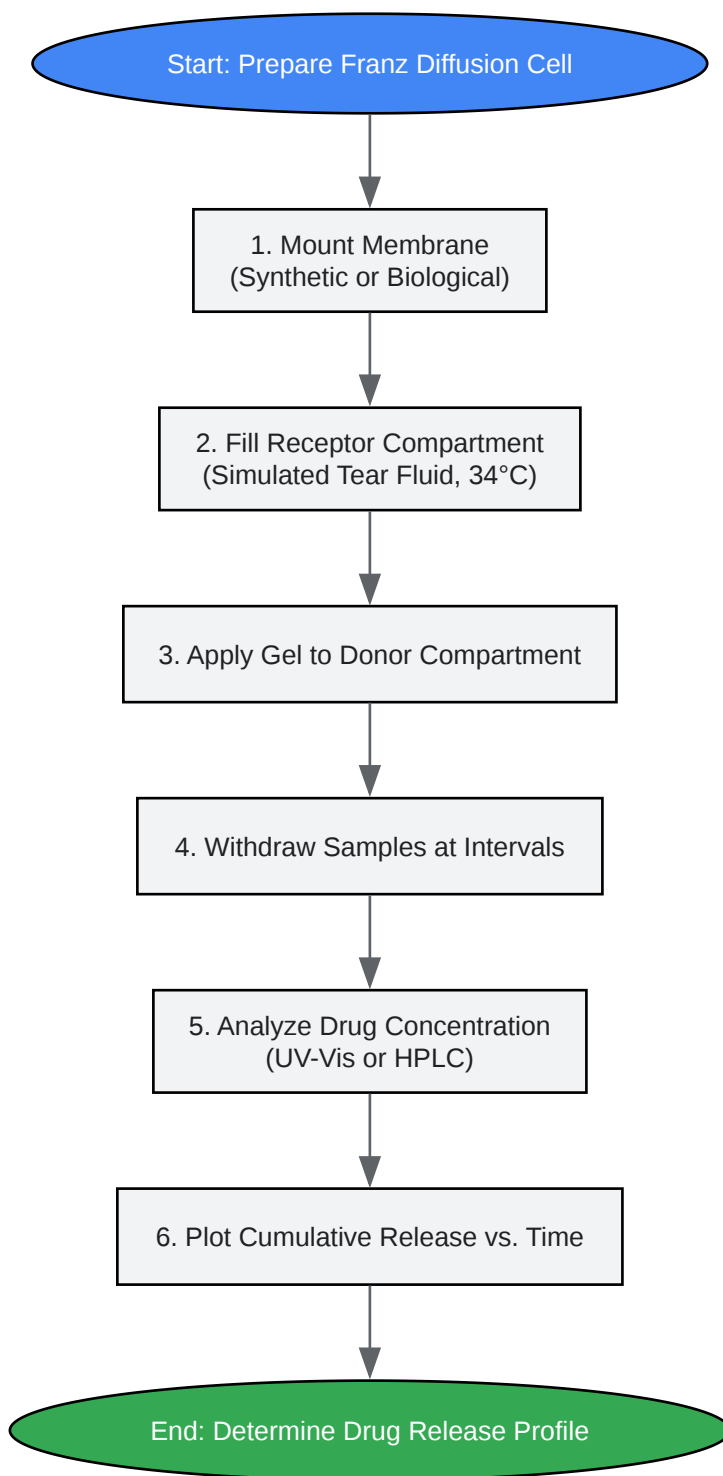
Equipment: Franz diffusion cell apparatus.[15][16][17][18]

Protocol:

- **Membrane Preparation:** A synthetic membrane (e.g., cellulose acetate, polysulfone) or a biological membrane (e.g., excised cornea) is placed between the donor and receptor compartments of the Franz diffusion cell.
- **Receptor Medium:** The receptor compartment is filled with a suitable medium that mimics tear fluid (e.g., simulated lacrimal fluid, phosphate-buffered saline at pH 7.4). The medium should be maintained at a constant temperature (e.g., 34°C ± 0.5°C) and stirred continuously.[18]
- **Sample Application:** A precise amount of the ophthalmic gel is placed on the membrane in the donor compartment.

- **Sampling:** At predetermined time intervals, samples are withdrawn from the receptor compartment and replaced with an equal volume of fresh receptor medium to maintain sink conditions.
- **Analysis:** The concentration of the drug in the collected samples is determined using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.[\[17\]](#)[\[18\]](#)
- **Data Analysis:** The cumulative amount of drug released is plotted against time to determine the release profile. The release kinetics can be fitted to various mathematical models (e.g., zero-order, first-order, Higuchi) to understand the release mechanism.[\[19\]](#)

Experimental Workflow for In Vitro Drug Release



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Workflow for in vitro drug release testing.

Mucoadhesion Studies

Objective: To quantify the mucoadhesive strength of the formulation, which is indicative of its residence time on the ocular surface.

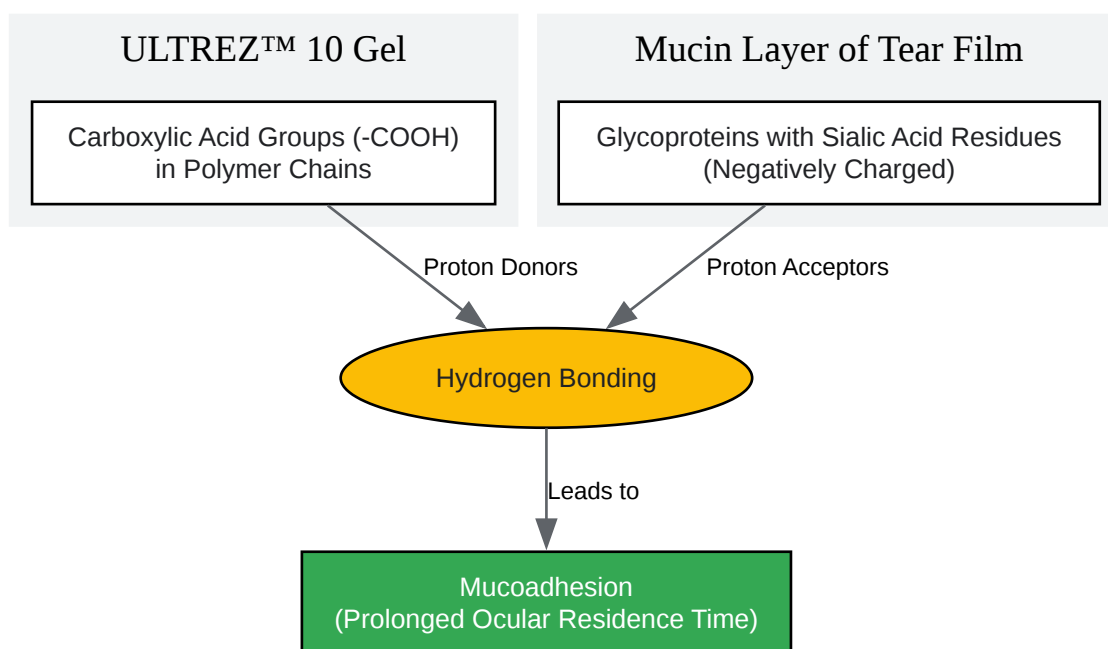
Method 1: Rheological Synergy

- Prepare a mucin dispersion (e.g., 5-15% w/w in simulated tear fluid).[\[20\]](#)
- Measure the viscosity of the ULTREZ™ 10 gel (η_{gel}) and the mucin dispersion (η_{mucin}) separately.
- Mix the gel and the mucin dispersion (e.g., in a 1:1 ratio) and measure the viscosity of the mixture (η_{mix}).
- Calculate the rheological synergy ($\Delta\eta$) using the following equation: $\Delta\eta = \eta_{\text{mix}} - (\eta_{\text{gel}} + \eta_{\text{mucin}})$.
- A positive value of $\Delta\eta$ indicates a mucoadhesive interaction.

Method 2: Tensile Test

- A piece of mucosal tissue (e.g., from a porcine eye) is secured to a holder.
- A defined amount of the gel is applied to the mucosal surface.
- Another surface (e.g., a probe of a texture analyzer) is brought into contact with the gel.
- After a set contact time, the surfaces are separated at a constant speed.
- The force required to detach the surfaces (force of detachment) and the work of adhesion (area under the force-distance curve) are measured as indicators of mucoadhesive strength.

Mechanism of Mucoadhesion



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- To cite this document: BenchChem. [Application Notes and Protocols for ULTREZ™ 10 in Ophthalmic Delivery Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1181463/docs#application-notes-and-protocols-for-ultrez-10-in-ophthalmic-delivery-systems\]](https://www.benchchem.com/product/b1181463/docs#application-notes-and-protocols-for-ultrez-10-in-ophthalmic-delivery-systems)

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